

4-Formyl-2-methylbenzonitrile: Technical Profile & Synthetic Utility

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Compound of Interest

Compound Name: 4-Formyl-2-methylbenzonitrile

CAS No.: 27613-35-0

Cat. No.: B1521275

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Introduction

4-Formyl-2-methylbenzonitrile (CAS: 27613-35-0) is a versatile aromatic building block characterized by the coexistence of an electrophilic aldehyde and a robust nitrile group on a methylated benzene core.^{[1][2]} In medicinal chemistry, this scaffold serves as a "linchpin" intermediate. The aldehyde functionality allows for rapid diversification (e.g., via reductive amination or olefination), while the nitrile group acts as a bioisostere for carbonyls, a precursor to heterocycles (e.g., tetrazoles, triazines), or a metabolically stable polar contact point in protein-ligand interactions.

This guide provides a rigorous analysis of its properties, validated synthetic protocols, and downstream applications in the synthesis of bioactive pharmaceutical ingredients (APIs).

Physicochemical Profile

The following data consolidates experimental and predicted properties essential for stoichiometric calculations and solubility assessments.

Property	Value	Notes
IUPAC Name	4-Formyl-2-methylbenzonitrile	
CAS Number	27613-35-0	
Molecular Formula	C ₉ H ₇ NO	
Molecular Weight	145.16 g/mol	Monoisotopic Mass: 145.05 Da
Appearance	White to pale yellow solid	Crystalline powder
Melting Point	100–104 °C	Range varies by purity
LogP (Predicted)	~1.5 - 1.9	Lipophilic, soluble in DCM, EtOAc
TPSA	40.9 Å ²	Good membrane permeability
H-Bond Acceptors	2 (Nitrile N, Carbonyl O)	
H-Bond Donors	0	
SMILES	<chem>CC1=C(C=CC(=C1)C=O)C#N</chem>	

Synthetic Pathways[4][5]

Synthesizing **4-Formyl-2-methylbenzonitrile** typically involves one of two strategic approaches: Metal-Halogen Exchange (for high-purity laboratory scale) or Radical Oxidation (for cost-effective scale-up).

Method A: Metal-Halogen Exchange (From 4-Bromo-2-methylbenzonitrile)

This method is preferred for small-scale synthesis due to its high regioselectivity and cleanliness.

- Starting Material: 4-Bromo-2-methylbenzonitrile[2][3]
- Reagents: *i*-Propylmagnesium chloride (*i*-PrMgCl) or *n*-Butyllithium (*n*-BuLi), DMF.
- Solvent: Anhydrous THF.

Protocol:

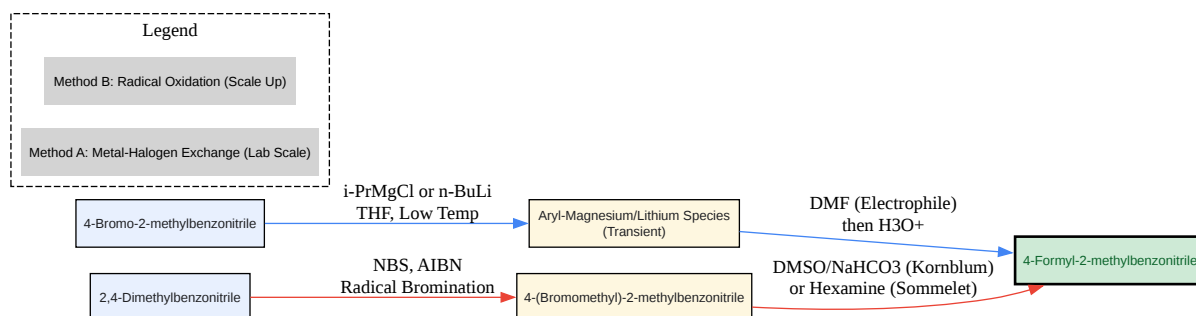
- Activation: Dissolve 4-bromo-2-methylbenzonitrile (1.0 equiv) in anhydrous THF under Argon atmosphere. Cool to -78 °C (if using n-BuLi) or -20 °C (if using i-PrMgCl).
- Exchange: Add the organometallic reagent (1.1 equiv) dropwise. Stir for 30–60 minutes to generate the aryl anion. Note: The nitrile group is generally stable to i-PrMgCl at low temperatures, but n-BuLi requires strict temperature control to avoid nucleophilic attack on the cyano group.
- Formylation: Add anhydrous Dimethylformamide (DMF, 2.0 equiv) dropwise. Allow the mixture to warm to 0 °C over 2 hours.
- Quench: Quench with saturated aqueous NH₄Cl. Extract with Ethyl Acetate.^{[4][5]}
- Purification: Silica gel chromatography (Hexane/EtOAc gradient).

Method B: Radical Bromination & Oxidation (From 2,4-Dimethylbenzonitrile)

This route utilizes cheaper starting materials but requires careful control to avoid over-bromination.

- Starting Material: 2,4-Dimethylbenzonitrile (4-methyl-o-tolunitrile).
- Step 1 (Bromination): NBS (N-Bromosuccinimide), AIBN (cat.), CCl₄ or Chlorobenzene, Reflux.
 - Mechanism:^{[6][4][5][7][8][9]} Radical substitution selectively targets the para-methyl group due to electronic activation and steric accessibility relative to the ortho-methyl.
- Step 2 (Oxidation): Sommelet reaction (Hexamine, aq. AcOH) or Kornblum oxidation (DMSO, NaHCO₃).

Pathway Visualization



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Figure 1: Comparative synthetic routes for **4-Formyl-2-methylbenzonitrile**.

Reactivity & Applications in Drug Design

The **4-formyl-2-methylbenzonitrile** scaffold is a "divergent point" intermediate. Its utility stems from the orthogonal reactivity of its functional groups.

A. Aldehyde Functionalization (C4 Position)

The aldehyde is the primary handle for increasing molecular complexity.

- **Reductive Amination:** Reaction with primary/secondary amines and $\text{NaBH}(\text{OAc})_3$ yields benzylamine derivatives. This is a standard tactic to introduce solubilizing groups (e.g., morpholine, piperazine) in kinase inhibitors.
- **Wittig/Horner-Wadsworth-Emmons:** Reaction with phosphonium salts generates styrene derivatives. This is used to create "extended" pi-systems often found in covalent inhibitors (Michael acceptors).
- **Heterocycle Formation:** Condensation with diamines (e.g., o-phenylenediamine) yields benzimidazoles.

B. Nitrile Functionalization (C1 Position)

The nitrile is often preserved as a pharmacophore but can be transformed:

- **Tetrazole Synthesis:** Reaction with Sodium Azide (NaN_3) yields the tetrazole ring, a bioisostere for carboxylic acids (common in Angiotensin II receptor blockers).
- **Hydrolysis:** Conversion to the primary amide (H_2O_2 , NaOH) or carboxylic acid (HCl , heat).

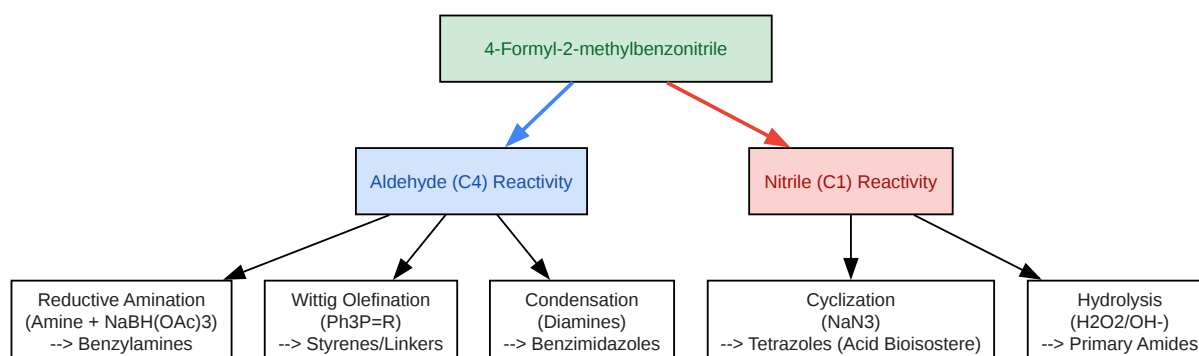
Case Study: Benzimidazole Synthesis

A common application is the synthesis of 2-arylbenzimidazoles, a privileged scaffold in anti-infective and oncology programs.

Protocol:

- Combine **4-Formyl-2-methylbenzonitrile** (1.0 equiv) and 4-fluoro-1,2-phenylenediamine (1.0 equiv) in DMF or Ethanol.
- Add an oxidant (e.g., $\text{Na}_2\text{S}_2\text{O}_5$ or air/catalyst) if oxidative cyclization is required, or use standard condensation conditions.
- Heat to 80 °C for 4–6 hours.
- Isolate the 2-(4-cyano-3-methylphenyl)benzimidazole product.

Reactivity Logic Map



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Figure 2: Divergent synthesis map demonstrating the chemical versatility of the scaffold.

Safety & Handling (MSDS Summary)

While **4-Formyl-2-methylbenzonitrile** is not classified as a highly potent API, it possesses standard hazards associated with benzonitriles and aldehydes.

- GHS Classification:
 - Acute Toxicity (Oral/Dermal/Inhalation): Category 4 (Harmful).[\[10\]](#)
 - Skin/Eye Irritation: Category 2 (Causes irritation).
 - STOT-SE: Category 3 (Respiratory irritation).[\[10\]](#)
- Handling:
 - Use in a fume hood to avoid inhalation of dust/vapors.
 - Nitrile compounds can liberate cyanide under extreme acidic/metabolic conditions; however, the aryl nitrile bond is generally stable.
 - Store in a cool, dry place under inert gas (Nitrogen/Argon) to prevent oxidation of the aldehyde to the corresponding benzoic acid.

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